

An In-depth Technical Guide to 2-Fluoro-N-methyl-4-nitrobenzamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-fluoro-N-methyl-2-nitrobenzamide

Cat. No.: B7973561

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A Note on Isomeric Specificity: This guide focuses on 2-fluoro-N-methyl-4-nitrobenzamide (CAS No. 915087-24-0). While the user query specified "**4-fluoro-N-methyl-2-nitrobenzamide**," the former isomer is predominantly documented in scientific literature and commercial availability, particularly as a crucial pharmaceutical intermediate. The structural distinction is critical, and all data herein pertains to the 2-fluoro, 4-nitro substituted isomer.

Introduction and Core Identifiers

2-Fluoro-N-methyl-4-nitrobenzamide is a fluorinated aromatic compound of significant interest in medicinal chemistry and pharmaceutical development. Its primary role is that of a key intermediate in the synthesis of Enzalutamide, a second-generation non-steroidal anti-androgen used in the treatment of castration-resistant prostate cancer.[1][2] The strategic placement of the fluoro and nitro groups on the benzamide scaffold allows for subsequent chemical modifications, leading to the complex structure of the final active pharmaceutical ingredient (API).[1] Understanding the properties and synthesis of this intermediate is therefore critical for researchers and professionals involved in the development of anti-cancer therapeutics.

Compound Identification

A comprehensive list of identifiers for 2-fluoro-N-methyl-4-nitrobenzamide is provided below, ensuring accurate tracking and sourcing of this compound.

Identifier	Value
CAS Number	915087-24-0[1][3][4][5][6]
IUPAC Name	2-fluoro-N-methyl-4-nitrobenzamide[1]
PubChem CID	53440632[1]
Molecular Formula	C ₈ H ₇ FN ₂ O ₃ [1][4]
Molecular Weight	198.15 g/mol [1]
Canonical SMILES	CNC(=O)C1=C(C=C(C=C1)[O-])F[6]
InChI	InChI=1S/C8H7FN2O3/c1-10-8(12)6-3-2-5(11(13)14)4-7(6)9/h2-4H,1H3,(H,10,12)[3]
InChIKey	CWGRZEVFBBAKCD-UHFFFAOYSA-N[3]
Synonyms	Benzamide, 2-fluoro-N-methyl-4-nitro-; N-methyl-2-fluoro-4-nitrobenzamide[1][4]

Physicochemical and Safety Data

The physical properties and safety information are essential for the proper handling, storage, and use of 2-fluoro-N-methyl-4-nitrobenzamide in a laboratory or manufacturing setting.

Physicochemical Properties

Property	Value	Source
Physical Form	Solid	[3]
Purity	≥95%	[3][6]
Storage Temperature	Room temperature, sealed in dry conditions	[3]

Safety and Hazard Information

2-Fluoro-N-methyl-4-nitrobenzamide is classified as a hazardous substance. Appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection, should be worn at all times when handling this compound. Work should be conducted in a well-ventilated fume hood.

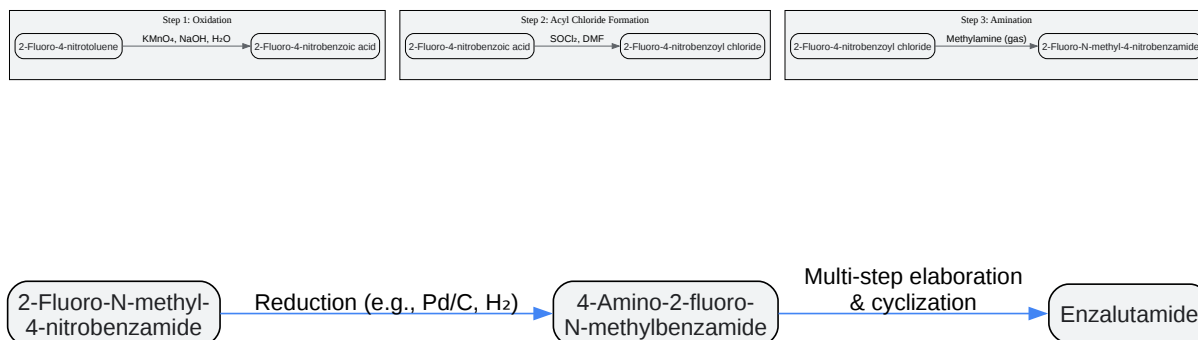
- GHS Pictogram: GHS07 (Harmful)[3]
- Signal Word: Warning[3]
- Hazard Statements:
 - H302: Harmful if swallowed.[3]
 - H315: Causes skin irritation.[3]
 - H319: Causes serious eye irritation.[3]
 - H335: May cause respiratory irritation.[3]
- Precautionary Statements:
 - P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[3][7]
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][7]

Synthesis and Manufacturing

The synthesis of 2-fluoro-N-methyl-4-nitrobenzamide is a multi-step process that begins with the oxidation of 2-fluoro-4-nitrotoluene.[2][8] This is followed by chlorination to form an acyl chloride, which then undergoes amination with methylamine.[2][9]

Synthetic Workflow Diagram

The following diagram illustrates the key steps in the synthesis of 2-fluoro-N-methyl-4-nitrobenzamide.



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Sources

- 1. apicule.com [apicule.com]
- 2. researchgate.net [researchgate.net]
- 3. 2-Fluoro-N-methyl-4-nitrobenzamide | 915087-24-0 [sigmaaldrich.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. 2-Fluoro-N-methyl-4-nitrobenzamide | $\text{C}_8\text{H}_7\text{FN}_2\text{O}_3$ | CID 53440632 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 2-fluoro-N-methyl-4-nitrobenzamide 95% | CAS: 915087-24-0 | AChemBlock [achemblock.com]
- 7. 915087-24-0 2-Fluoro-N-methyl-4-nitrobenzamide AKSci 5374AC [aksci.com]
- 8. CN103304439B - The preparation method of the fluoro-N-methyl-benzamide of a kind of 4-amino-2- - Google Patents [patents.google.com]
- 9. guidechem.com [guidechem.com]

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